Technical Monograph: 2-Fluoropentanoic Acid

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Compound of Interest

Compound Name:	*2-fluoropentanoic acid*
CAS No.:	*1578-56-9*
Cat. No.:	*B073805*

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Structural Dynamics, Synthetic Pathways, and Metabolic Implications

Executive Summary

2-Fluoropentanoic acid (CAS 1578-56-9), also known as

-fluorovaleric acid, represents a critical structural motif in medicinal chemistry, serving as both a chiral building block and a metabolic probe.[1] Its significance lies in the strategic introduction of the fluorine atom at the

-position, which dramatically alters the electronic environment of the carboxylic acid without significantly changing steric bulk (bioisosterism).

Critical Safety Advisory: While valuable as a research tool, **2-fluoropentanoic acid** possesses a latent toxicity profile. Unlike stable trifluoromethyl groups, the

-fluoro fatty acid structure can undergo metabolic activation via

-oxidation to yield fluoroacetyl-CoA, a precursor to the aconitase inhibitor fluorocitrate. This guide details the structural parameters, synthesis, and safety mechanisms required for handling this compound.

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Molecular Architecture & Stereochemistry

The core structure of **2-fluoropentanoic acid** consists of a five-carbon pentanoic backbone with a fluorine atom substituting one hydrogen at the C2 (

) position.

2.1 Stereochemical Configuration

The C2 carbon is a chiral center, giving rise to two enantiomers:

- (R)-**2-fluoropentanoic acid**
- (S)-**2-fluoropentanoic acid**

The C-F bond length is approximately 1.35 Å, shorter and stronger than the C-H bond (1.09 Å) it replaces. This substitution introduces a strong dipole moment aligned with the carbonyl group.

2.2 Conformational Dynamics (Gauche Effect)

In solution, the molecule exhibits a preference for specific conformations due to the fluorine gauche effect. The C-F bond tends to align gauche to the C=O bond rather than anti, minimizing dipole-dipole repulsion and maximizing orbital overlap (

).

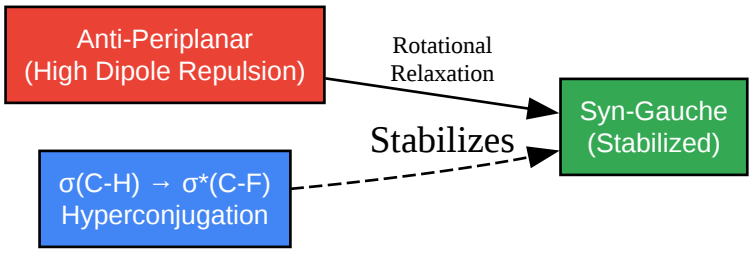

Figure 1: Conformational preference driven by electronic effects.

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Physicochemical Profile

The introduction of the highly electronegative fluorine atom at the

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-position exerts a powerful inductive effect (

), significantly increasing the acidity of the carboxylic group compared to the non-fluorinated parent.

Table 1: Comparative Properties

Property	Pentanoic Acid	2-Fluoropentanoic Acid	Impact of Fluorination
Formula			Substitution of H F
Molecular Weight	102.13 g/mol	120.12 g/mol	+18 Da mass increase
pKa (approx)	4.82	~2.80	~100x increase in acidity
LogP (Lipophilicity)	1.39	~1.5	Slight increase (C-F is lipophilic)
Boiling Point	186 °C	~170-175 °C	Disruption of H-bond dimers
C-X Bond Energy	98 kcal/mol (C-H)	116 kcal/mol (C-F)	Increased metabolic stability at C2

Note: pKa values are estimated based on homologous

-fluoro acids (e.g., fluoroacetic acid pKa 2.6, 2-fluoropropionic acid pKa 2.68).

Synthetic Pathways[2][3]

Synthesis of **2-fluoropentanoic acid** typically avoids direct fluorination of pentanoic acid due to poor selectivity. Two primary high-fidelity protocols are recommended.

Protocol A: Deoxofluorination (Enantioselective Route)

This method allows for the preparation of chiral **2-fluoropentanoic acid** starting from the corresponding chiral

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-hydroxy acid (2-hydroxypentanoic acid).

- Substrate: (S)-2-Hydroxypentanoic acid ethyl ester.
- Reagent: DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor.
- Conditions: DCM, -78°C to RT.
- Mechanism:

  inversion. (S)-OH yields (R)-F.

Protocol B: Halogen Exchange (Racemic Scale-Up)

For bulk production where chirality is not required, the Hell-Volhard-Zelinsky modification is standard.

- Bromination: Pentanoic acid +

  /

  2-Bromopentanoic acid.
- Displacement: 2-Bromopentanoic acid + KF (spray-dried) in Acetamide or PEG-400.
- Yield: Typically 60-75%.

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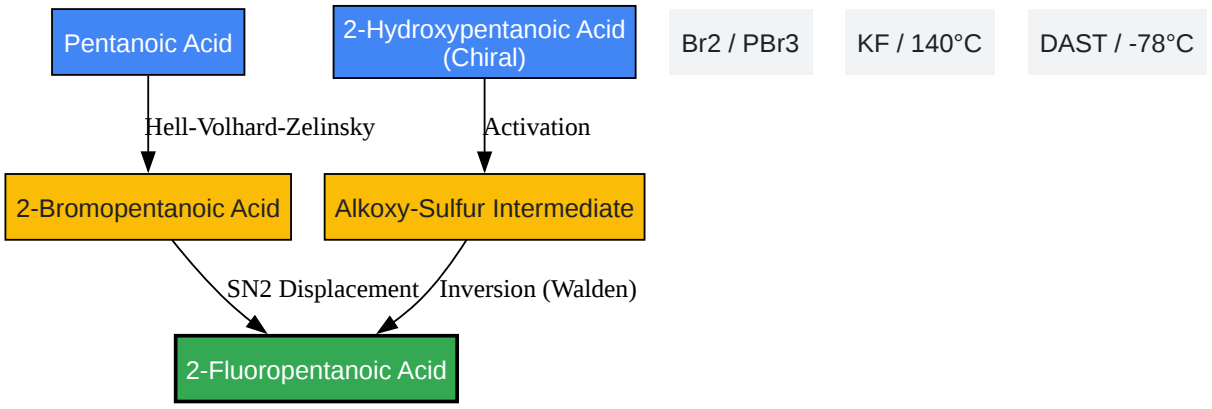

Figure 2: Dual synthetic pathways for racemic and chiral production.

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Spectroscopic Characterization

Accurate identification relies heavily on

F NMR due to the distinct chemical shift and coupling patterns.

5.1 Nuclear Magnetic Resonance (NMR)

- F NMR: The fluorine signal appears as a multiplet (typically a sextet or dddd) due to coupling with the geminal proton and vicinal protons.
  - Chemical Shift:

    -180 to -195 ppm (relative to

).
- H NMR: The

  -proton (H-2) exhibits a characteristic large geminal coupling constant.
  - -CH Signal:

    4.8–5.1 ppm (ddd).

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- Coupling Constants:

  Hz (Geminal),

  Hz.

5.2 Mass Spectrometry

- Ionization: ESI (Negative mode) is preferred for carboxylic acids.
- m/z: [M-H]

  = 119.05.
- Fragmentation: Loss of

  (44 Da) and HF (20 Da) are common diagnostic losses.

Metabolic & Toxicology Insight (The "Lethal Synthesis" Pathway)

Researchers must exercise extreme caution. While **2-fluoropentanoic acid** is not fluoroacetate, it is a metabolic precursor to toxic fluorinated metabolites via the

-oxidation pathway.

Mechanism of Toxicity[2][3]

- Activation: **2-Fluoropentanoic acid** is converted to 2-fluoropentanoyl-CoA.
- -Oxidation: The fatty acid cycle removes two-carbon units.
  - Cycle 1 cleavage releases Propionyl-CoA (C3-C5).
  - The remaining fragment is Fluoroacetyl-CoA (C1-C2).
- Lethal Synthesis: Fluoroacetyl-CoA condenses with oxaloacetate (via Citrate Synthase) to form (-)-erythro-2-fluorocitrate.
- Inhibition: Fluorocitrate binds irreversibly to Aconitase, halting the Krebs cycle and causing cellular asphyxiation.[2][3]

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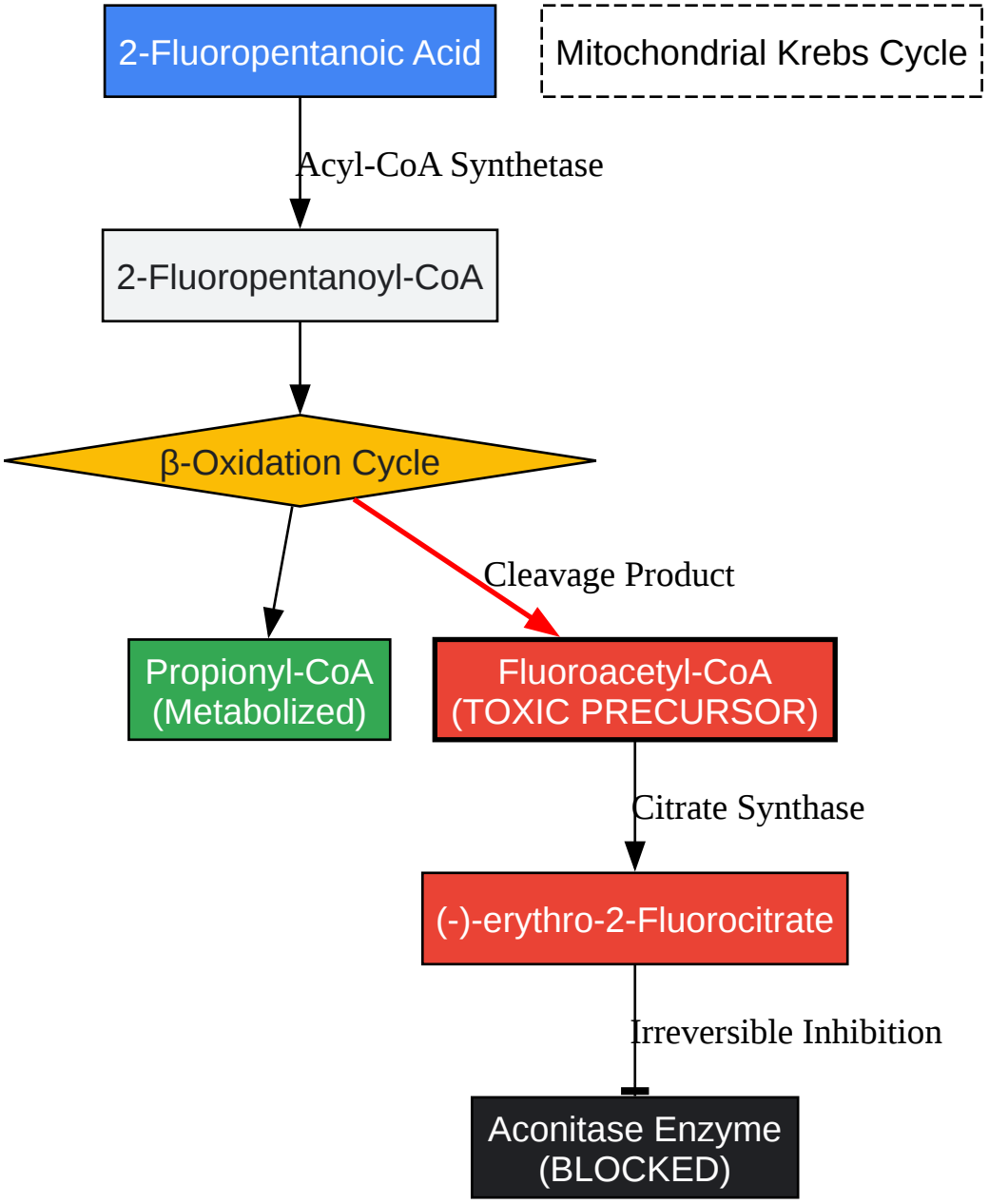

Figure 3: Metabolic activation pathway leading to aconitase inhibition.

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References

- PubChem Compound Summary. (2025). **2-Fluoropentanoic acid** (CID 1578-56-9).[1] National Center for Biotechnology Information. Link
- O'Hagan, D. (2008). Understanding organofluorine chemistry. An introduction to the C–F bond. Chemical Society Reviews. Link

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- Gonçalves, P. et al. (2005). Toxicology of fluoroacetate: a review, with possible directions for therapy research. Journal of Applied Toxicology. Link
- NIST WebBook. (2024). Thermophysical Properties of Carboxylic Acids. National Institute of Standards and Technology.[4] Link
- Sigma-Aldrich. (2025). Safety Data Sheet: **2-Fluoropentanoic Acid**. Link

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Sources

- 1. angenesci.com [angenesci.com]
- 2. accessmedicine.mhmedical.com [accessmedicine.mhmedical.com]
- 3. researchgate.net [researchgate.net]
- 4. 2-propylpentanoic acid -- Critically Evaluated Thermophysical Property Data from NIST/TRC Web Thermo Tables (WTT) [wtt-pro.nist.gov]
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